

n-(tert-butyldimethylsilyl)-n-methyl-trifluoroacetamide safety data sheet

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Compound of Interest

Compound Name: *n*-(tert-butyldimethylsilyl)-*n*-methyl-trifluoroacetamide

Cat. No.: B124448

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An In-depth Technical Guide to the Safety Data Sheet for **N-(tert-butyldimethylsilyl)-N-methyl-trifluoroacetamide**

Introduction

N-(tert-butyldimethylsilyl)-N-methyl-trifluoroacetamide (MTBSTFA), CAS number 77377-52-7, is a silylating agent frequently used in analytical chemistry, particularly in gas chromatography (GC) and mass spectrometry (MS) for the derivatization of active hydrogen-containing compounds such as alcohols, phenols, carboxylic acids, and amines. This process enhances the volatility and thermal stability of the analytes, leading to improved chromatographic resolution and mass spectral properties.^[1] Given its reactivity and chemical properties, a thorough understanding of its safety profile is paramount for researchers, scientists, and drug development professionals. This guide provides a comprehensive overview of the safety data for MTBSTFA, compiled from various Safety Data Sheets (SDS).

Chemical and Physical Properties

A summary of the key physical and chemical properties of **N-(tert-butyldimethylsilyl)-N-methyl-trifluoroacetamide** is presented below. This data is essential for the safe handling, storage, and use of the compound in a laboratory setting.

Property	Value	Source
Molecular Formula	C9H18F3NOSi	[1][2][3]
Molecular Weight	241.33 g/mol	[1][2][4][5]
Appearance	Clear, colorless liquid	[1]
Boiling Point	170 °C / 338 °F	[2]
172-175 °C		
Density / Specific Gravity	1.020 g/mL	[2]
1.036 g/mL at 25 °C		
Flash Point	52 °C / 125.6 °F	[2]
45 °C - closed cup		
Refractive Index	n ₂₀ /D 1.402	
Vapor Density	8.32	[2]
Water Solubility	Decomposes	[2]
Purity	>98%	[6]
>97%	[1]	
>95.0% (GC)	[5]	

Hazard Identification and Classification

N-(tert-butyldimethylsilyl)-N-methyl-trifluoroacetamide is classified as a hazardous substance. The primary hazards associated with this chemical are its flammability and its irritant properties to the skin, eyes, and respiratory system.

Hazard Classification	Category	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapour.[4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[2][7][8]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation.[2][7][8]
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation.[2][7][8]

Signal Word: Warning[5][7][8]

Hazard Pictograms:

- GHS02: Flame (Flammable)
- GHS07: Exclamation mark (Irritant)

Toxicological Information

While specific acute toxicity data such as LD50 or LC50 values are not readily available in the provided search results, the primary toxicological concerns are related to its irritant effects.

Exposure Route	Effect
Inhalation	May cause respiratory irritation.[3][6][7] Acute effects of fluoride inhalation can include irritation of the nose and throat, coughing, and chest discomfort.[6]
Skin Contact	Causes skin irritation.[3][6][7] The material may accentuate pre-existing dermatitis.[6]
Eye Contact	Causes serious eye irritation.[3][6][7]
Ingestion	The material has not been classified as harmful by ingestion due to a lack of corroborating evidence.[6]
Chronic Health Effects	Long-term exposure to respiratory irritants may result in airway disease.[6] Cumulative effects may result following exposure (limited evidence).[6]

Experimental Protocols

Detailed experimental protocols for the determination of the safety data presented (e.g., flash point, irritation studies) are not explicitly provided in the Safety Data Sheets. These tests are typically conducted according to standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD) for chemical testing. For instance:

- **Flash Point:** Determined using a closed-cup method, which is a standard procedure for assessing the flammability of liquids.
- **Skin and Eye Irritation:** These are typically assessed using in vivo or in vitro models following established protocols to evaluate the potential for a substance to cause reversible or irreversible damage to these tissues.

For specific, non-standardized experimental details, consultation of the primary toxicological or physicochemical study reports, which are generally not part of a standard SDS, would be necessary.

Handling, Storage, and Emergency Procedures

Proper handling and storage are crucial to ensure safety when working with **N-(tert-butylidimethylsilyl)-N-methyl-trifluoroacetamide**.

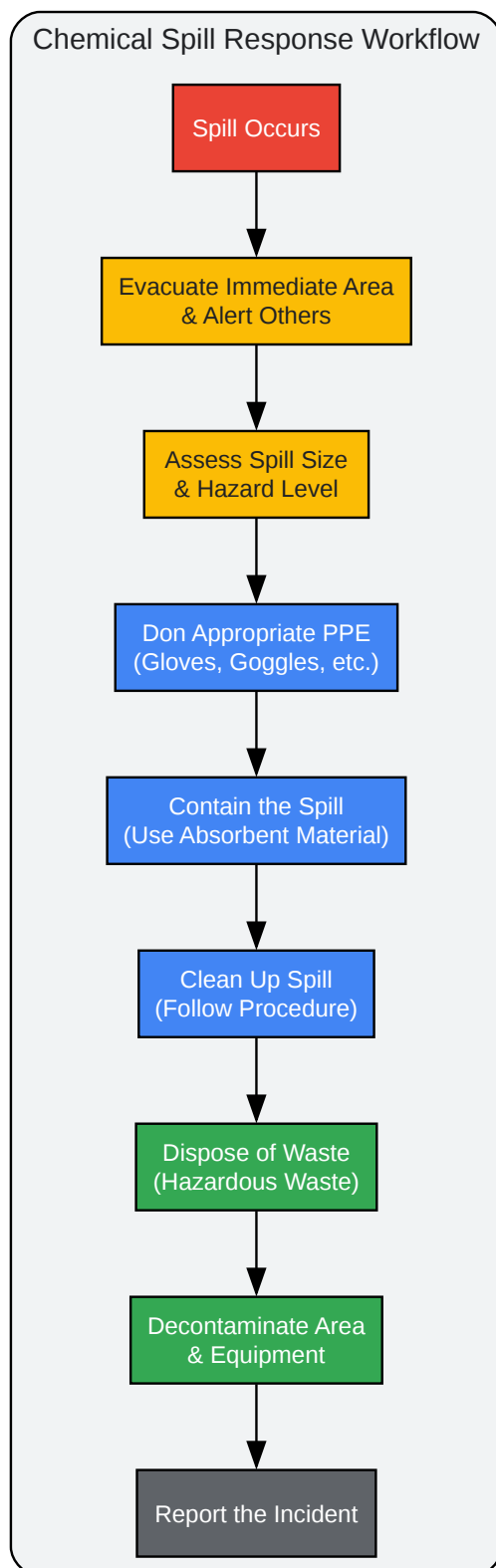
Aspect	Recommendation
Handling	Avoid contact with skin and eyes.[9] Use in a well-ventilated area.[6] Keep away from heat, sparks, and open flames.[2][7] Use spark-proof tools and explosion-proof equipment.[3][7] Take precautionary measures against static discharges.[7][9]
Storage	Store in a cool, dry, well-ventilated area.[6] Keep container tightly closed.[2][9] Store in an area suitable for flammables.[1] Keep refrigerated.[2][3] The product is moisture-sensitive.[3][7]
Incompatible Materials	Strong oxidizing agents, acids, bases, alcohols, and water.[7][9][10]
Hazardous Decomposition Products	Upon combustion or decomposition, may produce nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO2), silicon dioxide, and gaseous hydrogen fluoride (HF).[7][10]

First Aid Measures

Exposure	First Aid Procedure
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention. [3] [9]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with running water and soap. Seek medical attention in case of irritation. [3] [6]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Get medical attention. [3] [7] [9]
Ingestion	Clean mouth with water. Get medical attention. [7]

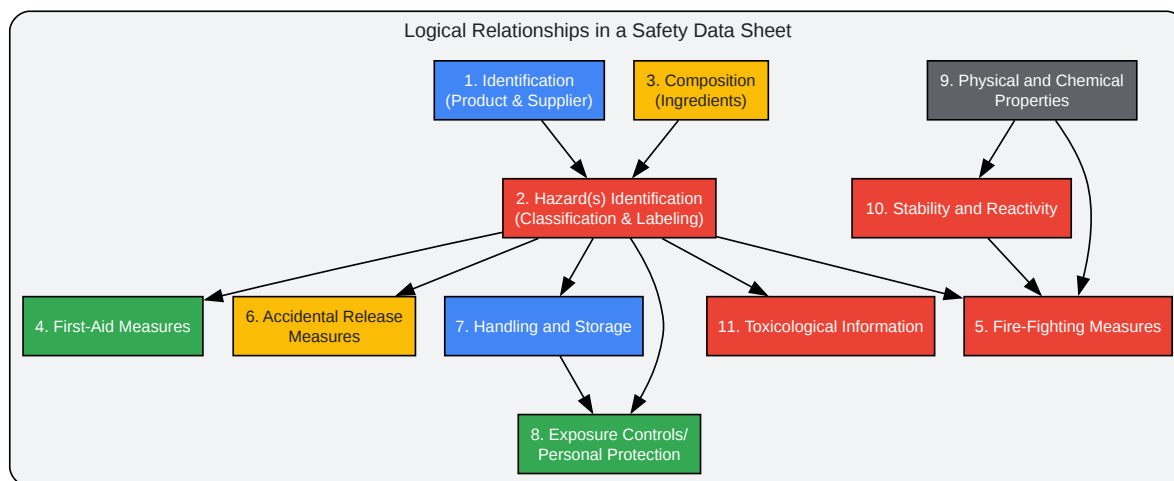
Visualized Workflows and Relationships

To better illustrate key safety and informational workflows, the following diagrams are provided.



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Caption: Workflow for handling a chemical spill.



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Caption: Interrelation of key SDS sections.

Conclusion

N-(tert-butyldimethylsilyl)-N-methyl-trifluoroacetamide is a valuable reagent in chemical analysis, but it presents notable hazards, including flammability and irritation. A comprehensive understanding and strict adherence to the safety guidelines outlined in the Safety Data Sheet are imperative for its safe use. This involves utilizing appropriate personal protective equipment, ensuring proper ventilation, and having established emergency procedures. By following these precautions, researchers can effectively mitigate the risks associated with this compound.

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